

Flonoltinib stability in DMSO solution long-term storage

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Compound of Interest		
Compound Name:	Flonoltinib	
Cat. No.:	B10819339	Get Quote

Technical Support Center: Flonoltinib

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **Flonoltinib** in DMSO solution for long-term storage.

Frequently Asked Questions (FAQs)

Q1: What are the general recommendations for storing Flonoltinib in DMSO?

For optimal stability of your **Flonoltinib** DMSO stock solution, it is recommended to aliquot the solution into single-use volumes and store them at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1] Avoid repeated freeze-thaw cycles as this can degrade the compound.[1] DMSO is hygroscopic, meaning it readily absorbs water from the atmosphere, which can lead to compound degradation.[2] Therefore, it is crucial to use anhydrous DMSO and handle solutions in a dry environment.

Q2: My **Flonoltinib** stock solution has been at room temperature for a few hours. Is it still usable?

While most compounds in DMSO are relatively stable at room temperature for short periods, prolonged exposure can lead to degradation.[1] One study on a large compound library showed a 92% probability of compound integrity after 3 months of storage at room temperature, which dropped to 52% after one year.[3] If your experiment is sensitive, it is







advisable to use a freshly thawed aliquot or prepare a new stock solution. For non-critical applications, the solution may still be usable, but the potential for reduced activity should be considered.

Q3: I observed precipitation in my Flonoltinib DMSO stock after thawing. What should I do?

Precipitation can occur if the compound's solubility limit is exceeded or due to the absorption of water by DMSO.[2][4][5] To redissolve the compound, you can gently warm the vial to room temperature and vortex it. If precipitation persists, brief sonication may help. It is crucial to ensure the compound is fully dissolved before use to achieve an accurate concentration in your experiments. If the precipitate does not redissolve, it may indicate compound degradation, and a fresh stock solution should be prepared.

Q4: How many times can I freeze and thaw my Flonoltinib DMSO stock solution?

It is strongly recommended to avoid repeated freeze-thaw cycles.[1] Each cycle can introduce moisture and potentially lead to compound degradation or precipitation. A study on various compounds in DMSO indicated no significant loss after 11 freeze/thaw cycles when handled properly under a nitrogen atmosphere.[6][7] However, as a best practice, aliquoting the stock solution into single-use volumes is the most effective way to maintain its integrity.

Troubleshooting Guide



Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of Flonoltinib in stock solution due to improper storage (e.g., repeated freeze- thaw, moisture contamination).	Prepare a fresh stock solution from powder. Ensure proper storage of new aliquots at -80°C. Validate the new stock in a control experiment.
Precipitation of Flonoltinib leading to inaccurate concentration.	Before use, visually inspect the solution for any precipitate. If present, warm to room temperature and vortex to redissolve. Confirm complete dissolution.	
Reduced potency of Flonoltinib	Long-term storage at -20°C or exposure to room temperature.	For long-term storage, always use -80°C. If a stock has been stored at -20°C for over a month, its efficacy should be re-verified.[1]
Contamination of DMSO with water.	Use high-purity, anhydrous DMSO. Store DMSO under dry conditions and minimize its exposure to the atmosphere.	
Color change in the DMSO stock solution	Potential chemical decomposition of the compound.	Discard the solution and prepare a fresh stock. A color change can be an indicator of compound instability.[8]

Experimental Protocols

Protocol: Assessment of Flonoltinib Stability in DMSO

This protocol outlines a method to assess the stability of **Flonoltinib** in a DMSO stock solution over time using High-Performance Liquid Chromatography (HPLC).

1. Materials:



- Flonoltinib powder
- Anhydrous DMSO
- · HPLC grade acetonitrile
- HPLC grade water with 0.1% formic acid
- HPLC system with a UV detector
- C18 HPLC column

2. Stock Solution Preparation:

- Prepare a 10 mM stock solution of **Flonoltinib** in anhydrous DMSO.
- Aliquot the stock solution into multiple polypropylene tubes for storage at different conditions (e.g., -80°C, -20°C, 4°C, and room temperature).

3. Time-Point Analysis:

- At designated time points (e.g., Day 0, Week 1, Week 4, Week 12), retrieve one aliquot from each storage condition.
- Prepare a working solution (e.g., 100 μM) by diluting the stock in the mobile phase.

4. HPLC Analysis:

- Inject the working solution into the HPLC system.
- Use a suitable gradient of acetonitrile and water with 0.1% formic acid to elute the compound.
- Monitor the elution at a specific wavelength (determined by a UV scan of Flonoltinib).
- The stability is assessed by comparing the peak area of **Flonoltinib** at each time point to the peak area at Day 0. The appearance of new peaks may indicate degradation products.

5. Data Analysis:

- Calculate the percentage of Flonoltinib remaining at each time point relative to the initial concentration.
- Plot the percentage remaining versus time for each storage condition to determine the stability profile.

Visualizations

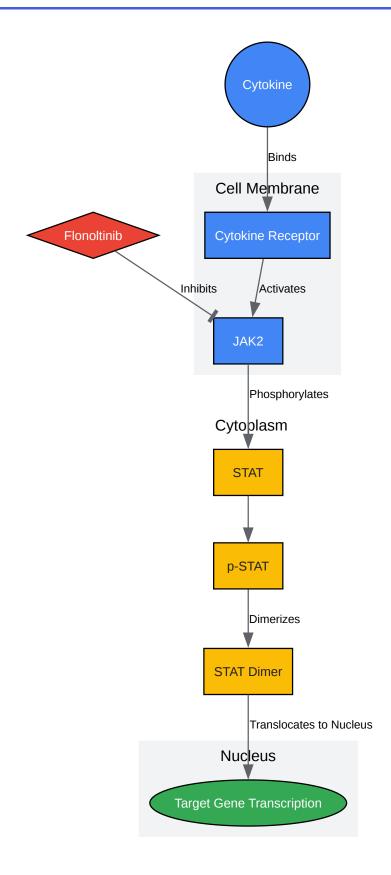




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Caption: Recommended workflow for preparing and storing Flonoltinib DMSO stock solutions.





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Caption: Flonoltinib inhibits the JAK/STAT signaling pathway by targeting JAK2.[9][10][11]



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